A Comparative Guide to the Structure-Activity Relationship of 2-Arylquinoline-4-Carbohydrazides

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Compound of Interest

Compound Name:	*2-(4-Butoxyphenyl)quinoline-4-carbohydrazide*
CAS No.:	*51842-80-9*
Cat. No.:	*B1270976*

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Introduction

The quinoline scaffold is a privileged heterocyclic system in medicinal chemistry, forming the core of numerous therapeutic agents with a broad spectrum of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[1][2] Within this class, 2-arylquinoline-4-carbohydrazides have emerged as a particularly promising chemotype. The presence of an aryl group at the 2-position, combined with a reactive carbohydrazide moiety at the 4-position, provides a versatile template for structural modification, enabling the fine-tuning of pharmacological activity.

This guide offers an in-depth analysis of the structure-activity relationships (SAR) for 2-arylquinoline-4-carbohydrazide derivatives. We will dissect the influence of specific structural modifications on their biological performance, supported by experimental data from peer-reviewed literature. This document is intended for researchers, scientists, and drug

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development professionals seeking to understand the chemical nuances that drive the efficacy of this compound class.

The 2-Arylquinoline-4-Carbohydrazide Scaffold: A Platform for Diversity

The core structure of these compounds offers three primary sites for chemical modification, each playing a critical role in modulating biological activity. Understanding these sites is fundamental to rational drug design.

- R1 (Aryl Group at C2): Substituents on this phenyl ring significantly influence the electronic properties and steric profile of the molecule, which can drastically alter target binding affinity.
- R2 (Quinoline Core): Modifications to the quinoline backbone itself, though less common, can impact overall lipophilicity and molecular geometry.
- R3 (Carbohydrazide Moiety at C4): This functional group is a key pharmacophore and a common point for derivatization, often into hydrazones, amides, or cyclized heterocycles, which profoundly affects the compound's biological target and potency.

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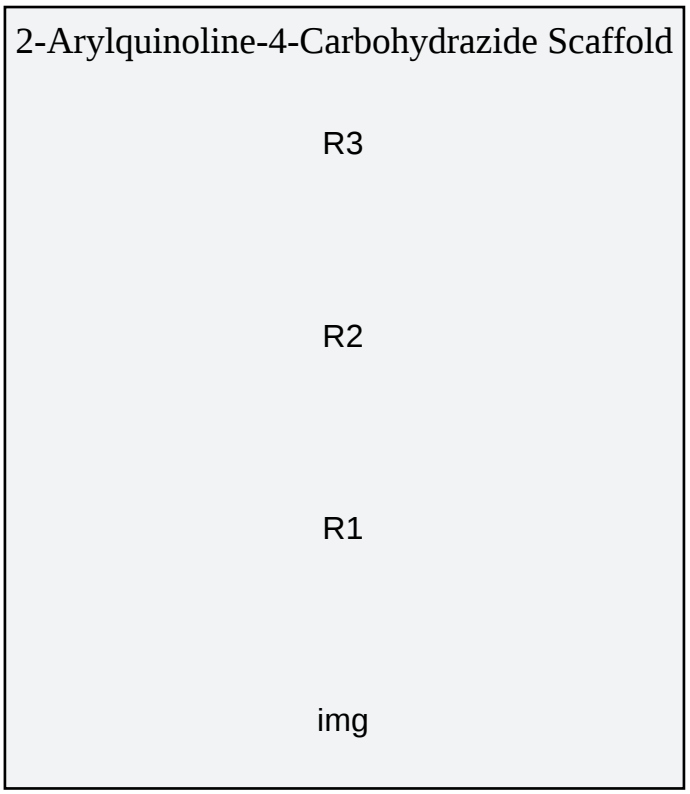

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Caption: Core chemical structure of 2-arylquinoline-4-carbohydrazides highlighting key modification sites.

General Synthetic Strategy

The synthesis of 2-arylquinoline-4-carbohydrazides typically follows a well-established multi-step pathway. A common approach involves the Pfitzinger or a similar cyclization reaction to construct the quinoline core, followed by esterification and subsequent reaction with hydrazine hydrate to yield the final carbohydrazide. This carbohydrazide serves as a versatile intermediate for further derivatization.

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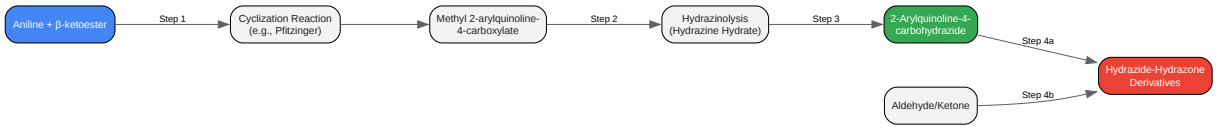

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Caption: General synthetic workflow for 2-arylquinoline-4-carbohydrazide derivatives.

Comparative Analysis of Biological Activities

The therapeutic potential of this scaffold is diverse. Below, we compare its performance across different biological domains, emphasizing the structural features that govern activity.

Antimicrobial Activity

Derivatives of 2-arylquinoline-4-carbohydrazide, particularly their hydrazone forms, have demonstrated significant potential as antimicrobial agents. The key to their activity often lies in the nature of the substituent on the arylidene moiety attached to the hydrazide nitrogen.

Key SAR Insights:

- Nitro Substituents: The presence of a nitro group on the arylidene ring has been consistently linked to potent activity, especially against E. coli and the fungus Candida albicans.[3][4] This strong electron-withdrawing group likely enhances the molecule's ability to interfere with microbial cellular processes.

- Hydrazone Moiety: The conversion of the carbohydrazide to a hydrazide-hydrazone containing an azomethine group (-NH-N=CH-) is a critical step for conferring antimicrobial properties.[4]

- Gram-Positive vs. Gram-Negative: Many compounds show selective activity. For instance, several derivatives are effective against Gram-positive Staphylococcus aureus but show no efficacy against Gram-negative E. coli.[5] Conversely, nitro-substituted compounds have

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shown potent activity against E. coli.[3] This selectivity suggests different mechanisms of action or cellular uptake between the bacterial types.

- Lipophilicity: The relationship between the hydrophobicity of the compounds and their antimicrobial activity has been found to be weak, indicating that other factors like electronic effects and specific target interactions are more dominant.[3][4]

Comparative Performance Data (MIC, µM)

Compound ID	R1 (at C2)	R3 (Hydrazone Moiety)	S. aureus	E. coli	C. albicans	Reference
5	4-Bromophenyl	Hydrazide	49.04	>100	24.53	[5]
6b	4-Bromophenyl	4-Chlorobenzylidene	38.64	>100	>100	[5]
23	Phenyl	5-Nitro-2-furfurylidene	>100	7.8	3.9	[3]
Ciprofloxacin	-	-	-	3.80 (IC50)	-	[5]
Nystatin	-	-	-	-	7.8	[3]

Note: Data is compiled from different studies and experimental conditions may vary.

Anticancer Activity

The 2-arylquinoline-4-carbohydrazide scaffold has also been successfully exploited to develop potent anticancer agents. Here, the strategy often involves linking the core to other pharmacophores known to inhibit cancer-related targets, such as protein kinases.

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Key SAR Insights:

- EGFR-TK Inhibition: Hybrid molecules incorporating an acrylamide moiety attached to the carbohydrazide have shown potent inhibitory activity against Epidermal Growth Factor Receptor-Tyrosine Kinase (EGFR-TK).[6]
- Electron-Withdrawing Groups: A 4-nitrophenyl group on the acrylamide moiety resulted in the strongest EGFR inhibition, with an IC50 value (0.22 µM) nearly equipotent to the standard drug Lapatinib (0.18 µM).[6] This again highlights the importance of electron-withdrawing substituents for potent biological activity.
- SIRT3 Inhibition: Modification of the 2-aryl group itself to a 2-(4-acrylamidophenyl) group, with the 4-position being a carboxylic acid, yielded selective inhibitors of SIRT3, a protein implicated in certain leukemias.[7]
- Cell Line Specificity: The antiproliferative activity is often cell-line dependent. For example, certain 2-morpholino-4-anilinoquinoline derivatives (a related scaffold) showed high activity against the HepG2 liver cancer cell line.[8]

Comparative Performance Data (IC_{50}, µM)

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Compound ID	Key Structural Feature	Target Cell Line	IC_{50} (μM)	Reference
6h	Hydrazide-Acrylamide hybrid (4-NO_2)	MCF-7 (Breast)	2.71	[6]
6a	Hydrazide-Acrylamide hybrid (4-Cl)	MCF-7 (Breast)	3.39	[6]
P6	2-(4-acrylamidophenyl)-quinoline	MLLr leukemia cells	7.2 (SIRT3 IC50)	[7]
Doxorubicin	-	MCF-7 (Breast)	6.18	[6]
Lapatinib	-	EGFR-TK (Enzyme)	0.18	[6]

Experimental Protocols

To ensure scientific integrity and reproducibility, we provide standardized protocols for the synthesis and evaluation of these compounds.

Protocol 1: General Synthesis of 2-Arylquinoline-4-carbohydrazide (Intermediate)

This protocol is a representative procedure based on methodologies reported in the literature. [9]

- Step A: Synthesis of Methyl 2-Arylquinoline-4-carboxylate:
  - To a solution of the appropriate aniline (1 eq.) and β-ketoester (1 eq.) in a suitable solvent (e.g., ethanol), add a catalytic amount of acid (e.g., H_2SO_4).
  - Reflux the mixture for 4-6 hours, monitoring the reaction by TLC.
  - Upon completion, cool the reaction mixture and pour it into ice-water.

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- Filter the precipitated solid, wash with water, and recrystallize from ethanol to obtain the quinoline ester.

- Step B: Synthesis of 2-Arylquinoline-4-carbohydrazide:
  - Dissolve the methyl 2-arylquinoline-4-carboxylate (1 eq.) from Step A in ethanol.
  - Add an excess of hydrazine hydrate (10 eq.).
  - Reflux the mixture for 10-14 hours.
  - Cool the reaction mixture to room temperature and pour it into crushed ice.
  - Filter the resulting white solid, wash thoroughly with water, and recrystallize from ethanol to yield the pure 2-arylquinoline-4-carbohydrazide.

Protocol 2: In Vitro Antimicrobial Susceptibility Testing (MIC Determination)

This protocol describes the broth microdilution method for determining the Minimum Inhibitory Concentration (MIC).

- Preparation: Prepare a stock solution of the test compound in DMSO. Serially dilute the stock solution in a 96-well microtiter plate using appropriate broth media (e.g., Mueller-Hinton for bacteria, RPMI for fungi).
- Inoculation: Prepare a standardized inoculum of the microbial strain (e.g., 0.5 McFarland standard). Dilute the inoculum and add it to each well, resulting in a final concentration of ~5 x 10^5 CFU/mL.
- Controls: Include a positive control (microbe + media, no drug) and a negative control (media only, no microbe). Also, run a standard antibiotic (e.g., Ciprofloxacin, Nystatin) as a reference.
- Incubation: Incubate the plates at 37°C for 18-24 hours for bacteria or at 35°C for 24-48 hours for fungi.

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- Analysis: The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.[3]

Conclusion and Future Outlook

The 2-arylquinoline-4-carbohydrazide scaffold is a remarkably versatile platform for the development of novel therapeutic agents. The structure-activity relationship studies reveal clear patterns that can guide future drug design efforts:

- Antimicrobial Agents: Derivatization of the carbohydrazide into hydrazones is paramount. The introduction of strong electron-withdrawing groups, such as nitro moieties, on the appended aryl ring is a highly effective strategy for boosting potency, particularly against Gram-negative bacteria and fungi.

- Anticancer Agents: Hybridization of the core scaffold with known pharmacophores, like acrylamides, can produce potent kinase inhibitors. Again, electron-withdrawing substituents on the terminal phenyl ring appear to be beneficial for activity.

Future research should focus on expanding the structural diversity, particularly by exploring a wider range of substituents on both the 2-aryl ring and the quinoline core. Investigating novel derivatizations of the carbohydrazide moiety beyond simple hydrazones could unlock new biological activities. Furthermore, mechanistic studies to elucidate the specific molecular targets for the most potent compounds will be crucial for their advancement as clinical candidates.

References

- El-Tombary, A. A., et al. (2006). Hydrazones of 2-aryl-quinoline-4-carboxylic acid hydrazides: synthesis and preliminary evaluation as antimicrobial agents. Bioorganic & Medicinal Chemistry, 14(22), 7475-7483. [Link]

- ResearchGate. (n.d.). Hydrazones of 2-aryl-quinoline-4-carboxylic acid hydrazides: Synthesis and preliminary evaluation as antimicrobial agents | Request PDF. [Link]

- Abdel-Maksoud, M. S., et al. (2022). Synthesis, characterization and biological research of novel 2-(quinoline-4-carbonyl)hydrazide-acrylamide hybrids as potential anticancer agents

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on MCF-7 breast carcinoma cells by targeting EGFR-TK. Scientific Reports, 12(1), 1957. [Link]

- Gouda, M. A., et al. (2023). Design and Synthesis of 2-(4-Bromophenyl)Quinoline-4-Carbohydrazide Derivatives via Molecular Hybridization as Novel Microbial DNA-Gyrase Inhibitors. ACS Omega, 8(31), 28245–28258. [Link]
- Li, Y., et al. (2012). Synthesis and biological evaluation of novel 2-(2-arylmethylene)hydrazinyl-4-aminoquinazoline derivatives as potent antitumor agents. European Journal of Medicinal Chemistry, 54, 726-735. [Link]
- Akhtar, T., et al. (2024). Aryl-quinoline-4-carbonyl hydrazone bearing different 2-methoxyphenoxyacetamides as potent α-glucosidase inhibitors; molecular dynamics, kinetic and structure–activity relationship studies. Journal of Biomolecular Structure and Dynamics, 42(1), 1-17. [Link]
- Nathubhai, A., et al. (2016). Structure-activity relationships of 2-arylquinazolin-4-ones as highly selective and potent inhibitors of the tankyrases. European Journal of Medicinal Chemistry, 118, 247-259. [Link]
- Wang, Y., et al. (2022). Discovery of 2-(4-Acrylamidophenyl)-Quinoline-4-Carboxylic Acid Derivatives as Potent SIRT3 Inhibitors. Frontiers in Chemistry, 10, 880067. [Link]
- Faramarzi, S., et al. (2021). Design, Synthesis, Docking Study, and Biological Evaluation of 4-hydroxy-2-oxo-1,2-dihydroquinoline-3-carbohydrazide Derivatives as Anti-HIV-1 and Antibacterial Agents. Journal of Reports in Pharmaceutical Sciences, 10(2), 263-275. [Link]
- Farghaly, A. M., et al. (1990). Non-steroidal antiinflammatory agents. Synthesis of novel 2-pyrazolyl-4(3H)-quinazolinones. Archiv der Pharmazie, 323(10), 833-836. [Link]
- Taki, A. C., et al. (2024). Structure-activity relationship and target investigation of 2-aryl quinolines with nematocidal activity. International Journal for Parasitology: Drugs and Drug Resistance, 24, 1-12. [Link]
- ResearchGate. (n.d.). Structure activity relationship (SAR) of new 2-aryl/heteroaryl quinazoline derivatives. [Link]

© 2026 BenchChem. All rights reserved.

- Al-Ostath, A. I., et al. (2023). Development of novel anilinoquinazoline-based carboxylic acids as non-classical carbonic anhydrase IX and XII inhibitors. Journal of Enzyme Inhibition and Medicinal Chemistry, 38(1), 2210825. [Link]
- Al-Suwaidan, I. A., et al. (2016). An insight into the therapeutic potential of quinazoline derivatives as anticancer agents. RSC Advances, 6(84), 80535-80573. [Link]
- Khan, M. A., et al. (2013). Synthesis and antimicrobial activity of novel substituted ethyl 2-(quinolin-4-yl)-propanoates. Molecules, 18(3), 3227-3240. [Link]
- Pal, C., et al. (2012). Exploring the anti-inflammatory activity of a novel 2-phenylquinazoline analog with protection against inflammatory injury. Toxicology and Applied Pharmacology, 264(2), 246-255. [Link]
- ResearchGate. (n.d.). Structure-activity relationship (SAR) of 2-arylquinazolinones. [Link]
- El-Sayed, N. N. E. (2013). Reactivity of 2-Ethoxyquinazolin-4-yl hydrazine and its Use in Synthesis of Novel Quinazoline Derivatives of Antimicrobial Activity. International Journal of Organic Chemistry, 3(1), 1-7. [Link]
- Al-Sheikh, A., et al. (2024). Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line. RSC Advances, 14(5), 3235-3243. [Link]
- ResearchGate. (n.d.). Structure activity relationship map of target compounds. [Link]
- Le, T. H., et al. (2023). Design, synthesis, anti-inflammatory evaluation, and molecular docking studies of novel quinazoline-4(3H)-one-2-carbothioamide derivatives. RSC Advances, 13(15), 10123-10135. [Link]
- Argyropoulou, I., et al. (2023). Synthesis and Biological Evaluation of 2-Substituted Quinazolin-4(3H)-Ones with Antiproliferative Activities. Molecules, 28(23), 7899. [Link]
- ResearchGate. (2023). Synthesis and Biological Evaluation of 2-Substituted Quinazolin-4(3H)-Ones with Antiproliferative Activities. [Link]

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- Akter, M., et al. (2022). Quinazoline Based HDAC Dual Inhibitors as Potential Anti-Cancer Agents. Pharmaceuticals, 15(4), 434. [Link]
- Kim, M., et al. (2020). Phytochemicals as Anti-Inflammatory Agents in Animal Models of Prevalent Inflammatory Diseases. Molecules, 25(20), 4814. [Link]

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Sources

- 1. An insight into the therapeutic potential of quinazoline derivatives as anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Reactivity of 2-Ethoxyquinazolin- 4-yl hydrazine and its Use in Synthesis of Novel Quinazoline Derivatives of Antimicrobial Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Hydrazones of 2-aryl-quinoline-4-carboxylic acid hydrazides: synthesis and preliminary evaluation as antimicrobial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Design and Synthesis of 2-(4-Bromophenyl)Quinoline-4-Carbohydrazide Derivatives via Molecular Hybridization as Novel Microbial DNA-Gyrase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis, characterization and biological research of novel 2-(quinoline-4-carbonyl)hydrazide-acrylamide hybrids as potential anticancer agents on MCF-7 breast carcinoma cells by targeting EGFR-TK - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Discovery of 2-(4-Acrylamidophenyl)-Quinoline-4-Carboxylic Acid Derivatives as Potent SIRT3 Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Aryl-quinoline-4-carbonyl hydrazone bearing different 2-methoxyphenoxyacetamides as potent α-glucosidase inhibitors; molecular dynamics, kinetic and structure–activity relationship studies - PMC [pmc.ncbi.nlm.nih.gov]

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